

Phthalylsulfacetamide in Dermatological Research: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Phthalylsulfacetamide*

Cat. No.: *B1677755*

[Get Quote](#)

Introduction

Phthalylsulfacetamide is a sulfonamide antibiotic that has been utilized in dermatological applications. It functions as a prodrug, delivering the active antimicrobial agent, sulfacetamide, to the target site. While research specifically focused on **Phthalylsulfacetamide** is limited, a comprehensive understanding of its utility can be derived from the extensive studies on its active metabolite, sulfacetamide. This technical guide provides an in-depth overview of the chemical properties, mechanism of action, and applications of **Phthalylsulfacetamide** and sulfacetamide in dermatology research, with a focus on quantitative data, experimental protocols, and relevant biological pathways. This document is intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

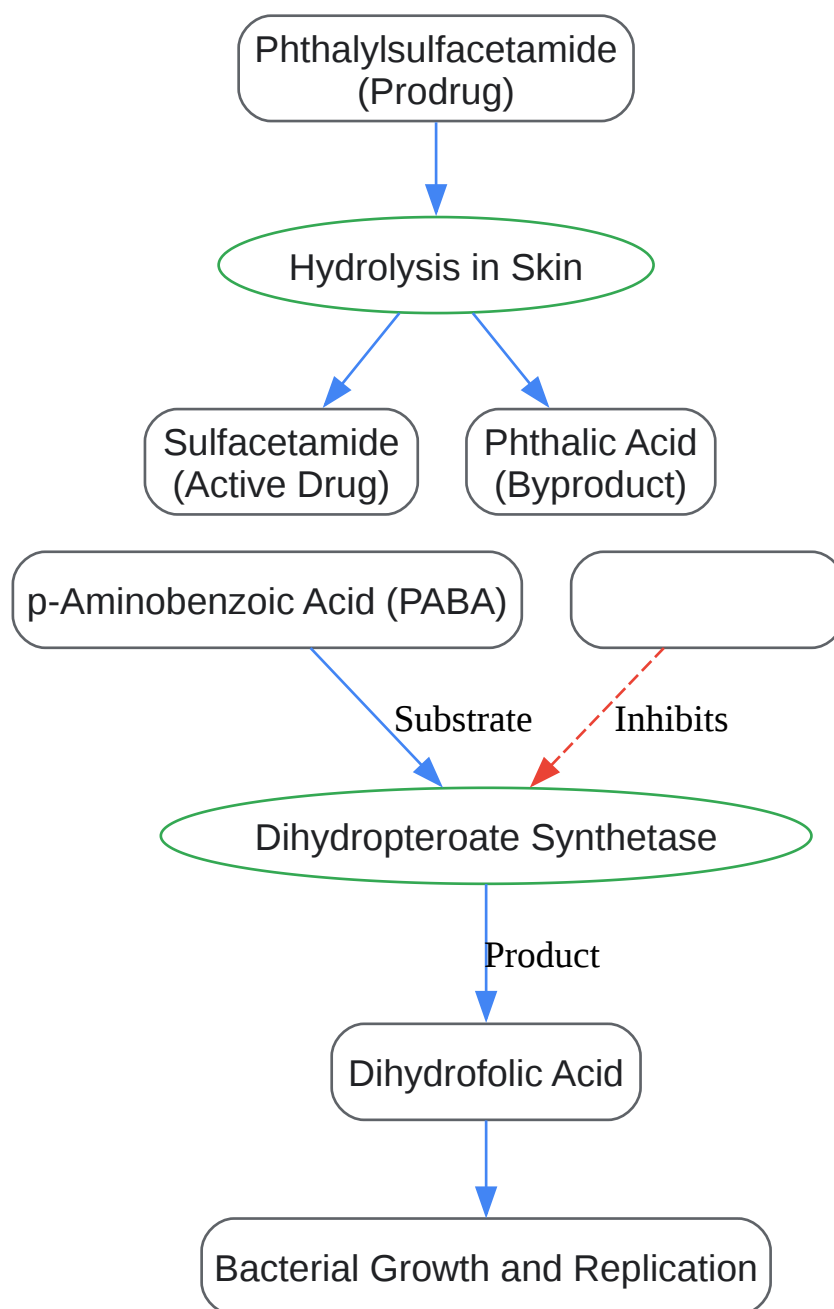
Phthalylsulfacetamide and its active form, Sulfacetamide, possess distinct chemical characteristics that influence their formulation and delivery.

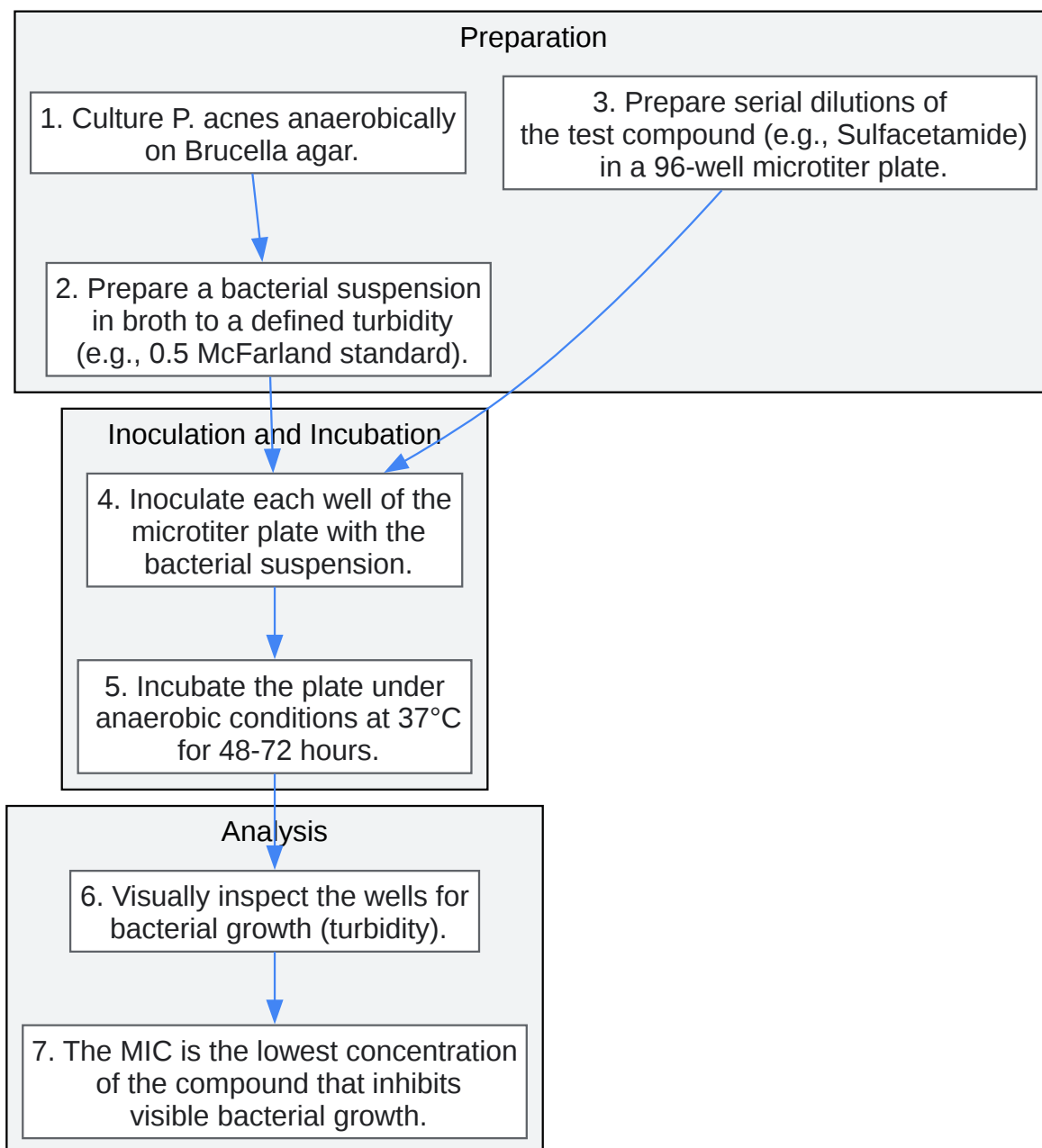
Property	Phthalylsulfacetamide	Sulfacetamide
Chemical Name	2-[[4-(acetylsulfamoyl)phenyl]carbamoyl]benzoic acid	N-[(4-aminophenyl)sulfonyl]acetamide
CAS Number	131-69-1[1]	144-80-9
Molecular Formula	C16H14N2O6S[1]	C8H10N2O3S
Molecular Weight	362.36 g/mol	214.24 g/mol
Appearance	White or yellowish-white crystalline powder	White crystalline powder
Solubility	Practically insoluble in water and ether; slightly soluble in alcohol; readily soluble in solutions of alkali hydroxides and carbonates.	Slightly soluble in water; soluble in boiling water, alcohol, and solutions of alkali hydroxides.

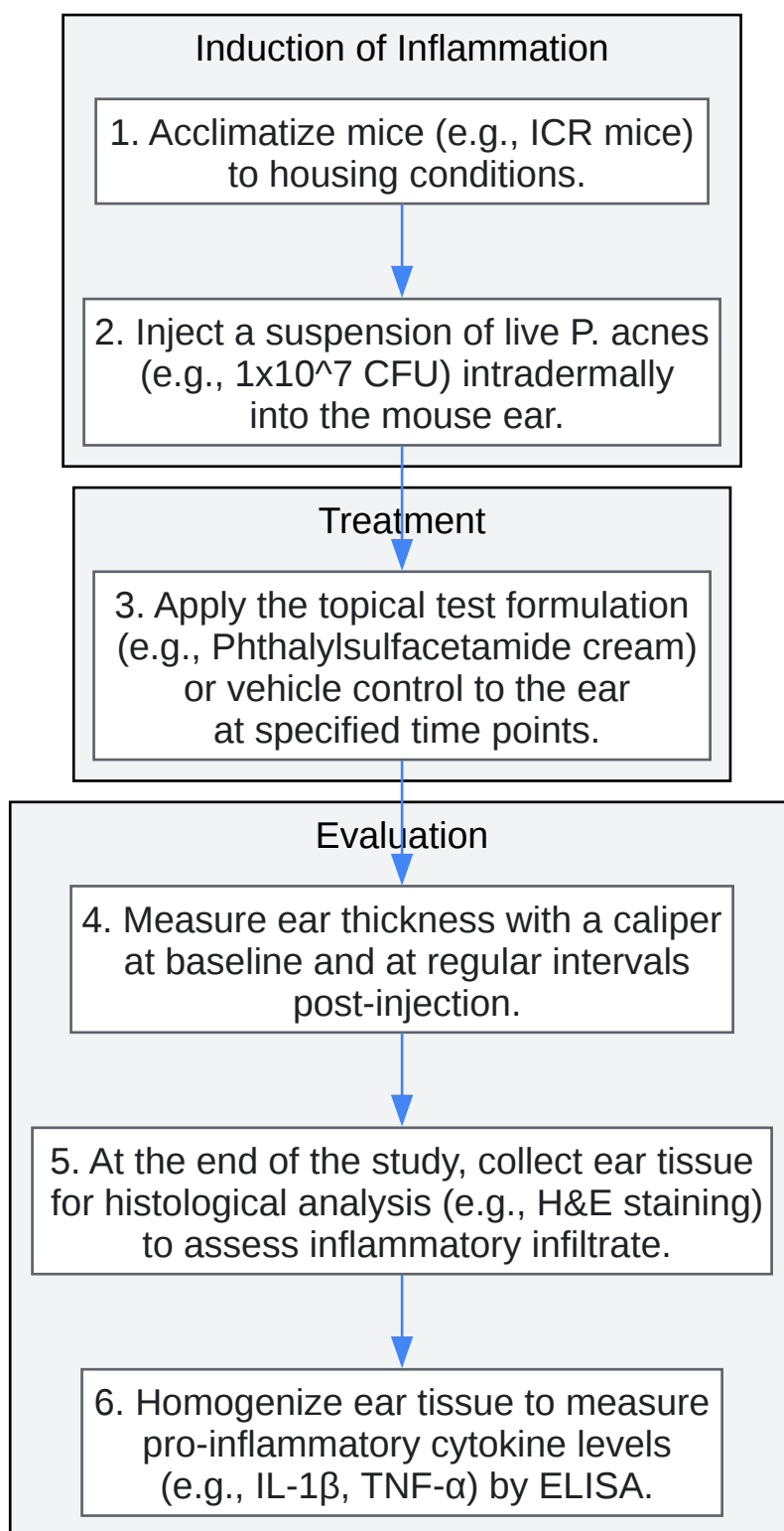
Mechanism of Action

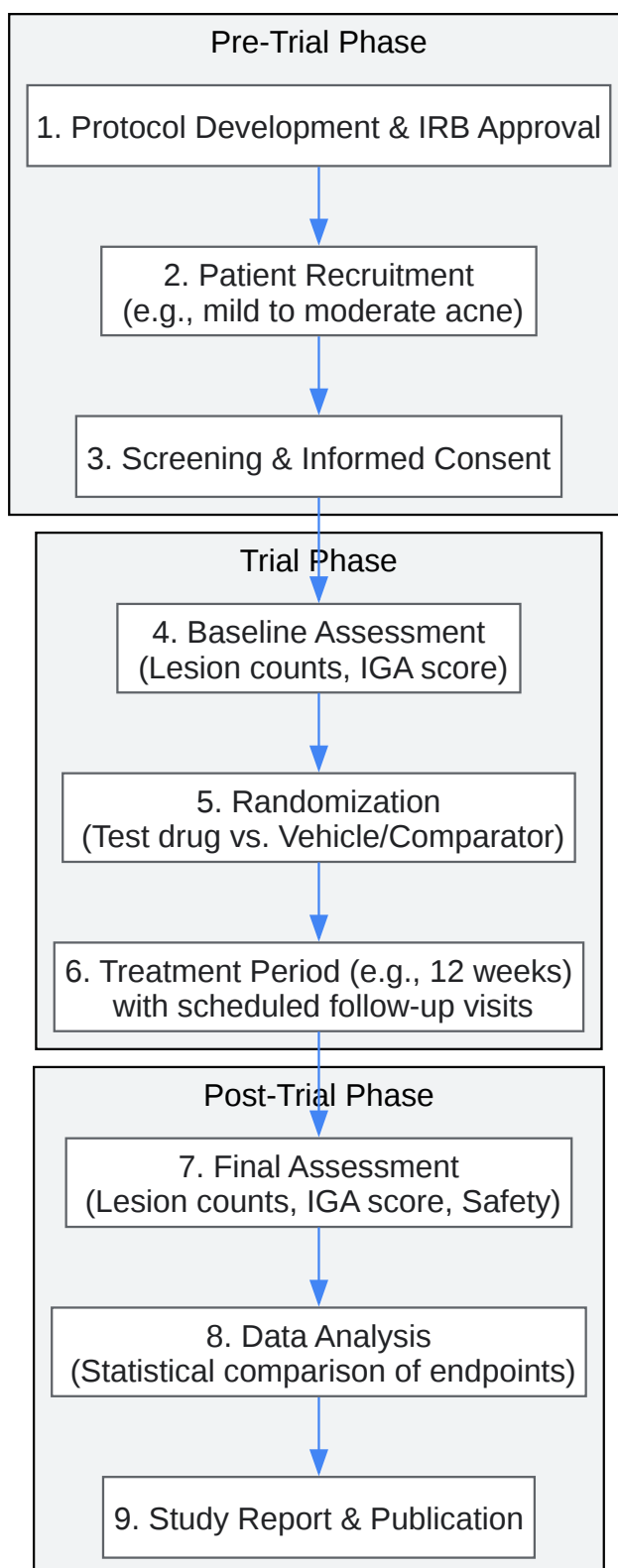
Prodrug Conversion

Phthalylsulfacetamide is designed as a prodrug to deliver sulfacetamide. Following topical application, it is believed to undergo hydrolysis to release the active sulfacetamide. This targeted delivery can enhance the local concentration of the active drug while minimizing systemic absorption.









[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Phthalylsulfacetamide | C16H14N2O6S | CID 8574 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Phthalylsulfacetamide in Dermatological Research: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677755#phthalylsulfacetamide-applications-in-dermatology-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com